

4-Chloro-7-azaindole: A Technical Guide to Safe Handling and Application

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and key applications of **4-Chloro-7-azaindole** (CAS No: 55052-28-3), a versatile heterocyclic compound pivotal in pharmaceutical research and development. Its unique structure serves as a valuable building block in synthesizing novel therapeutic agents, particularly kinase inhibitors for oncology and inflammatory diseases.[1]

Chemical and Physical Properties

4-Chloro-7-azaindole is a white to light yellow or brown crystalline powder.[2][3] It is slightly soluble in water.[3][4]



Property	Value	Reference(s)
Molecular Formula	C7H5CIN2	[2][5]
Molecular Weight	152.58 g/mol	[2][5]
CAS Number	55052-28-3	[2]
Appearance	White to brown solid/powder	[3]
Melting Point	176-181 °C	[2][6]
Water Solubility	Slightly soluble	[3][4]
SMILES String	Clc1ccnc2[nH]ccc12	[2][6]
InChI Key	HNTZVGMWXCFCTA- UHFFFAOYSA-N	[2][6]

Safety and Hazard Information

4-Chloro-7-azaindole is a hazardous substance and must be handled with appropriate precautions in a laboratory setting.

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals classifies **4-Chloro-7-azaindole** as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[2][6] [7][8]
Skin Irritation	2	H315: Causes skin irritation[2] [6][7][8]
Serious Eye Damage	1	H318: Causes serious eye damage[2][6][7][8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][6][7][8]



Signal Word: Danger[2][6][7]

Hazard Pictograms:

- Dalt text(Acute Toxicity)
- Dalt text(Corrosion)
- Palt text(Irritant)

Precautionary Statements

The following precautionary statements are crucial for the safe handling of this compound:



Code	Statement	Reference(s)
Prevention		
P261	Avoid breathing dust/fumes.[7]	_
P264	Wash hands and exposed skin thoroughly after handling.[7]	
P270	Do not eat, drink or smoke when using this product.[9]	
P271	Use only outdoors or in a well-ventilated area.[7][9]	_
P280	Wear protective gloves, protective clothing, eye protection, and face protection. [7][9]	_
Response		_
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[7]	
P302 + P352	IF ON SKIN: Wash with plenty of water.[9]	-
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][9]	
P310	Immediately call a POISON CENTER or doctor/physician.	_
P330	Rinse mouth.[9]	_



P332 + P313	If skin irritation occurs: Get medical advice/attention.[9]
P362 + P364	Take off contaminated clothing and wash it before reuse.[9]
Storage	
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[9]
P405	Store locked up.[7][9]
Disposal	
P501	Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulations.[9]

Toxicity Data

Specific quantitative toxicity data such as LD50 (median lethal dose) for **4-Chloro-7-azaindole** is not readily available in the reviewed literature and safety data sheets.[9] However, the classification "Acute Toxicity, Oral, Category 3" indicates a high degree of toxicity if ingested.[2] [8] The chemical, physical, and toxicological properties have not been thoroughly investigated. [10]

Experimental Protocols and Handling

Strict adherence to safety protocols is mandatory when working with **4-Chloro-7-azaindole**.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times:

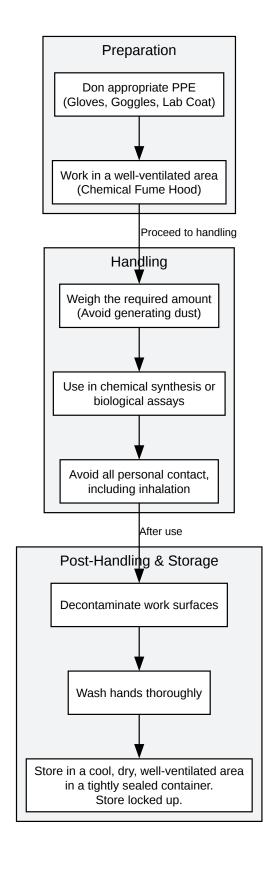


РРЕ Туре	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side- shields or chemical goggles. A face shield is also recommended.	[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical protective suit.	[7][10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face particle respirator type N100 (US) or type P3 (EN 143) is appropriate where risk assessment shows it is necessary.[7][10]	

General Handling and Storage Workflow

The following workflow outlines the general procedure for handling and storing **4-Chloro-7-azaindole**.





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Caption: General workflow for safe handling and storage of **4-Chloro-7-azaindole**.



First Aid Measures

Immediate and appropriate first aid is critical in case of exposure. Always show the Safety Data Sheet to the attending medical professional.[7][10]

Exposure Route	First Aid Protocol	Reference(s)
	Immediately flush eyes with plenty of water for at least 15	
	minutes, occasionally lifting the upper and lower eyelids.	
Eye Contact	Remove contact lenses if	
	present and easy to do. Seek	
	immediate medical attention.	
	[7][9]	_
	Immediately flush skin with	
	plenty of water and soap.	
Skin Contact	Remove contaminated clothing	
Skiii Oontaat	and wash it before reuse. Seek	
	medical attention if irritation	
	occurs.[7][9]	_
	Remove victim to fresh air and	
	keep at rest in a position	
Inhalation	comfortable for breathing. If	
maduon	not breathing, give artificial	
	respiration. Seek immediate	
	medical attention.[7][9]	_
Ingestion	Do NOT induce vomiting.	
	Rinse mouth with water. Never	
	give anything by mouth to an	
	unconscious person. Call a	
	poison control center or doctor	
	immediately.[7][9]	

Accidental Release Measures



In the event of a spill, follow these procedures:

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.[9]
 - Remove all ignition sources.[9]
 - Use dry clean-up procedures and avoid generating dust.
 - Sweep up the material and place it in a suitable, labeled container for disposal. [7][9]
 - Clean the spill area thoroughly.
- · Major Spills:
 - Evacuate personnel from the area and move upwind.[9]
 - Alert the fire brigade or emergency services and inform them of the hazard's nature and location.[9]
 - Wear full protective equipment, including breathing apparatus.
 - Prevent the spillage from entering drains or watercourses.
 - Contain the spill with sand, earth, or vermiculite.[9]
 - Collect the recoverable product into labeled containers for recycling or disposal.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. There is no restriction on the type of extinguisher that may be used.[9][10]
- Specific Hazards: The compound is non-combustible but containers may burn.[9]
 Combustion may produce poisonous fumes, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[7]



Firefighter Advice: Wear self-contained breathing apparatus (SCBA) and full protective gear.
 [7][9] Cool fire-exposed containers with a water spray from a protected location.[9]

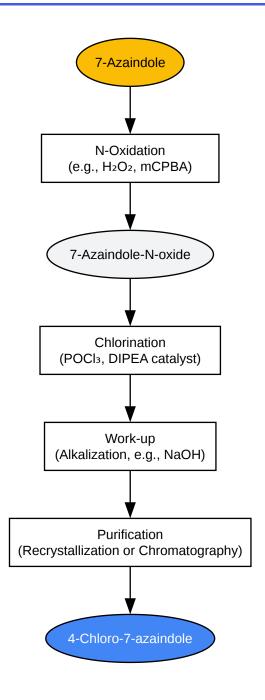
Synthesis Protocol Outline

4-Chloro-7-azaindole is typically synthesized from 7-azaindole. The general procedure involves two main steps:

- N-Oxidation: 7-azaindole is reacted with an oxidizing agent, such as hydrogen peroxide or m-chloroperoxybenzoic acid (mCPBA), in a suitable solvent to form the N-oxide intermediate.
- Chlorination: The N-oxide is then treated with a chlorinating agent, such as phosphorus oxychloride (POCl₃), to introduce the chlorine atom at the 4-position. The use of a catalyst like diisopropylethylamine (DIPEA) has been reported to increase the yield.[4]

The final product is typically isolated after alkalization and can be purified by recrystallization or column chromatography.





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Caption: General synthetic workflow for **4-Chloro-7-azaindole**.

Applications in Research and Drug Development

4-Chloro-7-azaindole is a key intermediate in medicinal chemistry, primarily due to the prevalence of the azaindole scaffold in biologically active molecules.[1]

Kinase Inhibitor Development



The azaindole moiety is recognized as a "privileged structure" that can mimic the adenine core of ATP, enabling it to bind to the hinge region of many protein kinases.[11] Consequently, **4-Chloro-7-azaindole** serves as a starting material for the synthesis of inhibitors targeting various kinases implicated in cancer and inflammation.

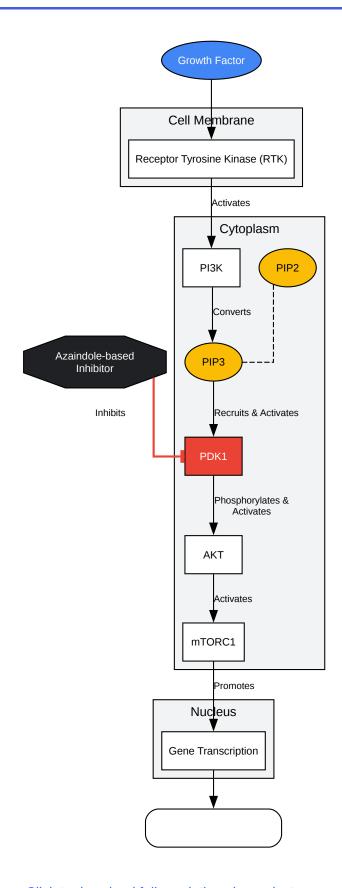
Notable kinase targets for which **4-chloro-7-azaindole** derivatives have been investigated include:

- AXL Kinase: A receptor tyrosine kinase involved in cancer cell growth and proliferation.
- Aurora Kinases: A family of serine/threonine kinases that play critical roles in mitosis.[12]
- Cdc7 Kinase: A serine/threonine kinase essential for the initiation of DNA replication.[12]
- PDK1 (Phosphoinositide-dependent kinase-1): A master kinase that activates other kinases in signaling pathways like PI3K/AKT.
- IKK2 (IκB kinase 2): A key kinase in the NF-κB signaling pathway, which is central to inflammation.

Illustrative Signaling Pathway: PI3K/AKT/mTOR

Derivatives of **4-Chloro-7-azaindole** are explored as inhibitors of kinases within critical cell signaling pathways. The diagram below illustrates a simplified representation of the PI3K/AKT/mTOR pathway, a central regulator of cell growth, proliferation, and survival, which is often dysregulated in cancer. Kinases like PDK1 are key components of this pathway.





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Caption: Simplified PI3K/AKT/mTOR pathway and a potential inhibition point for azaindole derivatives.

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